

Personal protective equipment for handling 4-(1H-imidazol-2-yl)phenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(1H-imidazol-2-yl)phenol

Cat. No.: B168543

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Essential Safety and Handling Guide for 4-(1H-imidazol-2-yl)phenol

This guide provides critical safety and logistical information for the handling of **4-(1H-imidazol-2-yl)phenol** in a laboratory setting. Adherence to these procedures is vital for minimizing risks and ensuring a safe research environment for all personnel. This compound is classified as a skin, eye, and respiratory irritant and requires careful handling to prevent exposure.^{[1][2]}

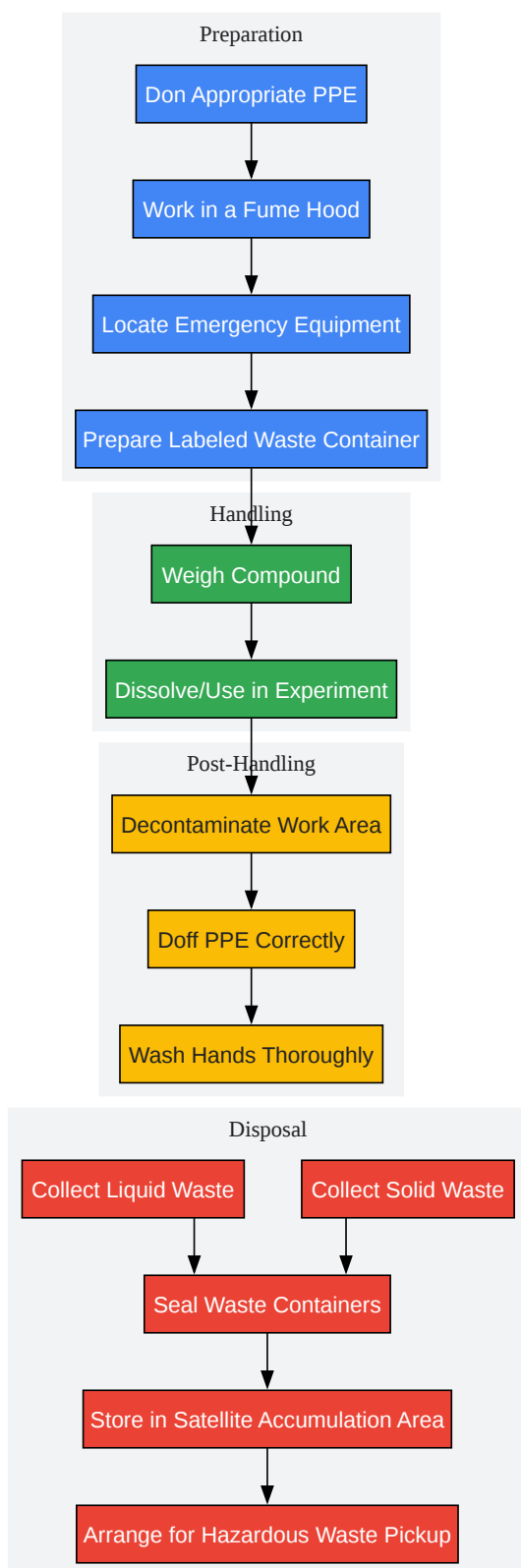
Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **4-(1H-imidazol-2-yl)phenol**, based on general best practices for phenolic compounds.

PPE Category	Specification
Eye Protection	- Minimum: Safety glasses with side shields. - Splash Hazard: Chemical safety goggles.[3][4] - Significant Splash/Explosion Risk: A face shield worn over chemical safety goggles.[3][4][5]
Hand Protection	- Incidental Contact: Double-gloved nitrile exam-style gloves (minimum 8mil thickness). Gloves should be changed immediately upon contamination.[3][4] - Extended Contact/Immersion: Utility grade neoprene or butyl rubber gloves worn over nitrile gloves.[3][6]
Skin and Body Protection	- A fully buttoned laboratory coat.[3][5] - Long pants and closed-toe shoes.[3] - For potential body splashes, a butyl rubber or neoprene apron should be worn over the lab coat.[3][6]
Respiratory Protection	- If dust or aerosols may be generated or ventilation is inadequate: An air-purifying respirator with a Type A-P filter (organic vapor and particulate) is recommended.[4][5] Ensure the respirator is properly fit-tested.

Operational Plan: From Preparation to Disposal

Proper operational procedures are crucial to minimize exposure and prevent accidents. The following workflow outlines the safe handling of **4-(1H-imidazol-2-yl)phenol**.



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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(1H-imidazol-2-yl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b168543#personal-protective-equipment-for-handling-4-1h-imidazol-2-yl-phenol]

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